

Recommended long-term storage conditions for Flupenthixol powder and stock solutions

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Compound of Interest

Compound Name: Flupenthixol

Cat. No.: B1231418

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Technical Support Center: Flupenthixol Storage and Handling

This guide provides researchers, scientists, and drug development professionals with detailed information on the recommended long-term storage conditions for **Flupenthixol** powder and its stock solutions.

Frequently Asked Questions (FAQs)

Q1: What are the ideal long-term storage conditions for **Flupenthixol** powder?

A1: For optimal long-term stability, **Flupenthixol** powder should be stored at -20°C in a dry and dark environment.^[1] The container should be tightly sealed to prevent moisture absorption and degradation from light. For short-term storage, temperatures between 2-8°C are acceptable.^[2]

Q2: I need to prepare a stock solution of **Flupenthixol**. What is the recommended solvent and storage procedure?

A2: **Flupenthixol** is soluble in Dimethyl Sulfoxide (DMSO).^[1] For long-term storage of a DMSO stock solution, it is recommended to store it at -80°C for up to six months. For shorter periods, storage at -20°C for up to one month is also viable. To maintain the integrity of the solution, it is best practice to aliquot the stock solution into smaller, single-use volumes. This will help you avoid repeated freeze-thaw cycles that can degrade the compound.^[2]

Q3: Are there any known incompatibilities I should be aware of when working with **Flupenthixol**?

A3: Yes, **Flupenthixol** is incompatible with strong oxidizing agents.[3] Additionally, **Flupenthixol** dihydrochloride in an aqueous solution has been shown to be susceptible to oxidation. The rate of this degradation is influenced by factors such as pH and the concentration of oxygen. Therefore, care should be taken to use appropriate buffers and consider de-gassing aqueous solutions if prolonged stability is required.

Q4: How should I handle the shipment of **Flupenthixol** powder?

A4: **Flupenthixol** powder is generally considered stable enough for shipment at ambient temperatures for short durations, such as a few weeks.[1] However, for international or prolonged shipping, transportation on ice packs is a recommended precaution to maintain its integrity.[2]

Summary of Storage Conditions

Form	Solvent	Short-Term Storage	Long-Term Storage	Shelf Life (Long-Term)	Special Considerations
Powder	N/A	0-4°C (days to weeks)[1] or 2-8°C[2]	-20°C (months to years)[1]	>2 years if stored properly[1]	Store in a dry, dark place.[1] Keep container tightly closed. [3]
Stock Solution	DMSO	-20°C	-80°C	1 month at -20°C, 6 months at -80°C[2]	Aliquot to avoid freeze-thaw cycles. [2] Protect from moisture and light.[2]

Experimental Protocol: Preparation of Flupenthixol Stock Solution

This protocol outlines a general procedure for preparing a **Flupenthixol** stock solution in DMSO.

Materials:

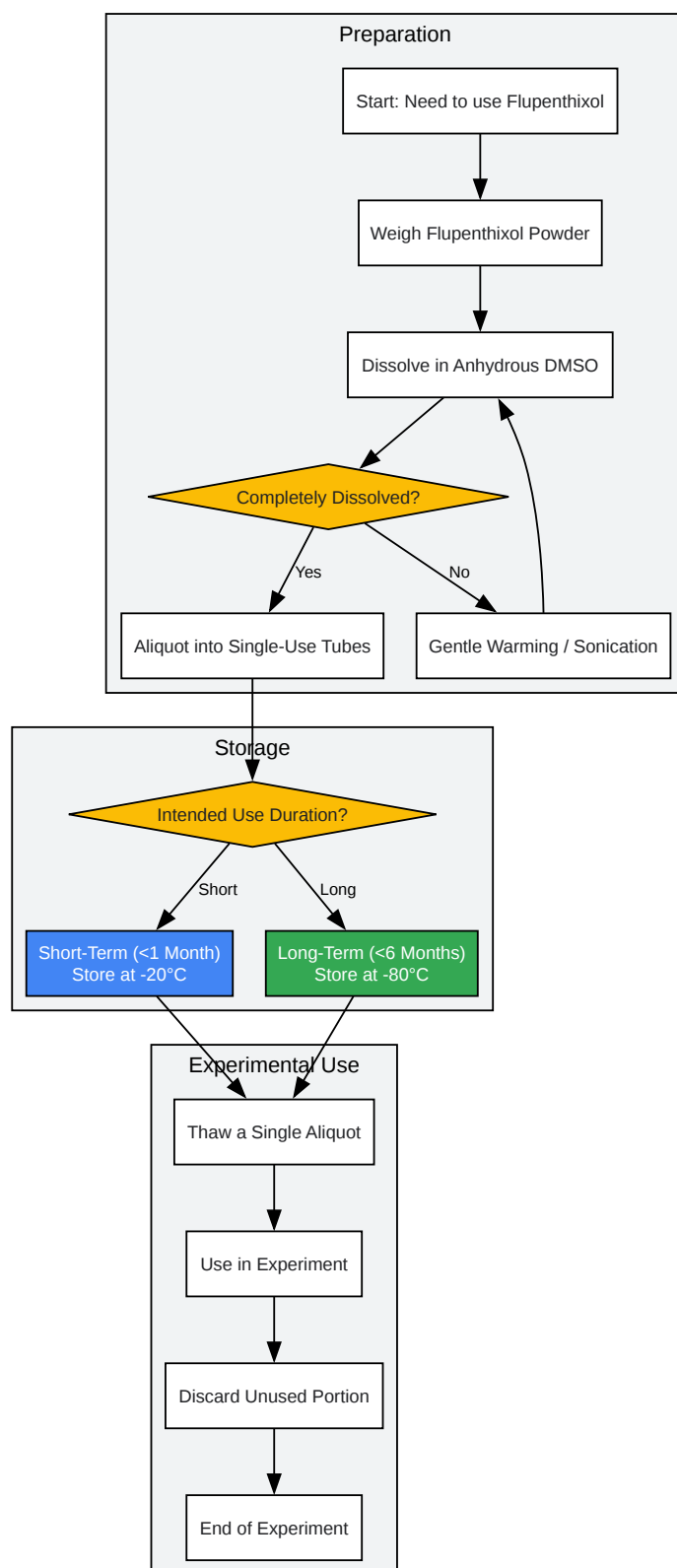
- **Flupenthixol** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated balance
- Vortex mixer

Procedure:

- Equilibrate the **Flupenthixol** powder container to room temperature before opening to prevent condensation.
- Weigh the desired amount of **Flupenthixol** powder using a calibrated balance in a chemical fume hood.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration.
- Vortex the solution until the **Flupenthixol** powder is completely dissolved. Gentle warming and/or sonication can be used to aid dissolution if precipitation occurs.^[2]
- Aliquot the stock solution into single-use, sterile microcentrifuge tubes or cryovials.
- Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[2]

Troubleshooting and Logical Workflow

The following diagram illustrates a decision-making process for the preparation and storage of **Flupenthixol** to ensure experimental success.



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Caption: Workflow for **Flupenthixol** Solution Preparation and Storage.

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